

An In-Depth Technical Guide to PROLI NONOate

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Compound of Interest

Compound Name: *PROLI NONOate*

Cat. No.: *B15562104*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the nitric oxide (NO) donor, **PROLI NONOate**, focusing on its chemical properties, mechanism of action, and experimental considerations.

Core Chemical and Physical Properties

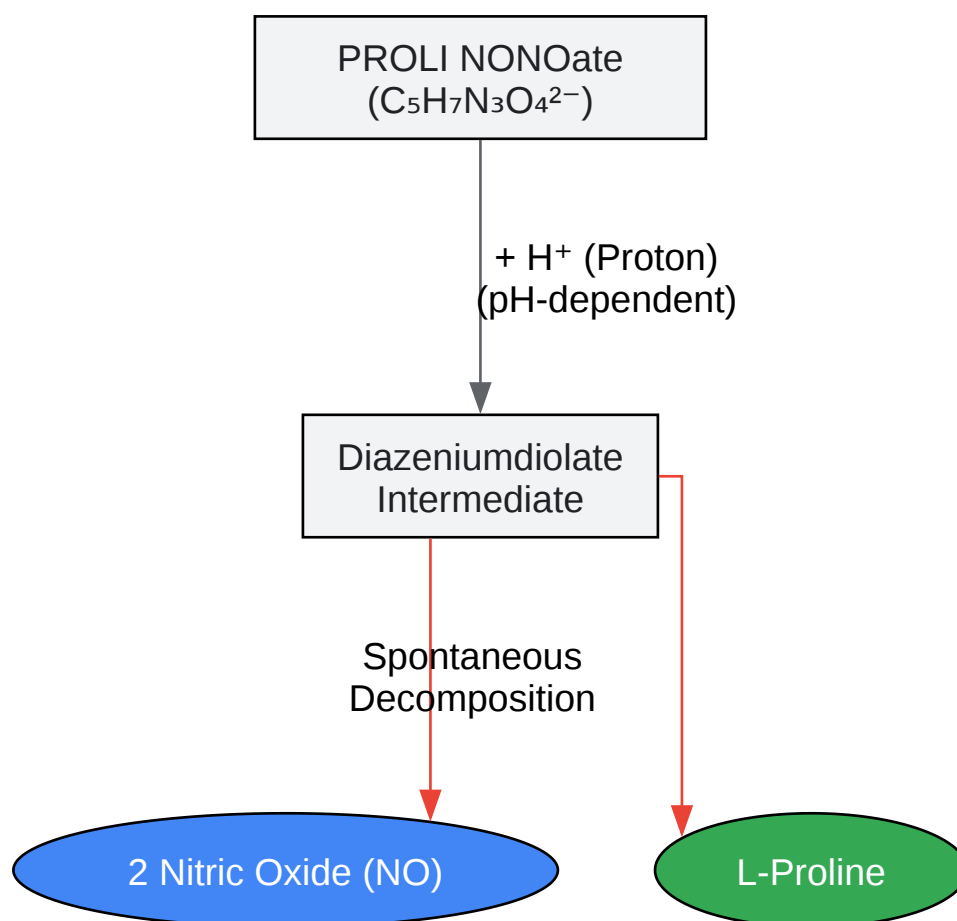
PROLI NONOate, formally known as 1-(hydroxy-NNO-azoxy)-L-proline, disodium salt, is a highly utilized compound in research for its ability to rapidly and spontaneously release nitric oxide under physiological conditions.^{[1][2][3]} Its key properties are summarized below.

Property	Value	Reference
Chemical Formula	C ₅ H ₇ N ₃ O ₄ • 2Na	[4][5]
Molar Mass (Formula Weight)	219.1 g/mol	[1][4][5]
CAS Number	178948-42-0	[4][5]
Appearance	Crystalline solid	[2][5]
Purity	Typically ≥98%	[4][5]
Solubility	>100 mg/mL in aqueous buffers	[2][5]
UV Maximum Absorption (λ _{max})	252 nm (ε = 8,400 M ⁻¹ cm ⁻¹)	[5][6]
Half-life (t _{1/2})	1.8 seconds (at 37°C, pH 7.4)	[1][2][5]
NO Moles Released	2 moles of NO per mole of parent compound	[1][2][5]

Mechanism of Nitric Oxide Release

PROLI NONOate belongs to a class of compounds known as diazeniumdiolates (NONOates), which are characterized by the [N(O)NO]⁻ functional group.[7] The release of nitric oxide is a spontaneous, pH-dependent process that follows first-order kinetics.[1][2][5] In the presence of protons (i.e., in a buffered solution at physiological pH), the compound rapidly decomposes to yield two molecules of nitric oxide and the parent amine, L-proline.[6][7] Due to its extremely short half-life of 1.8 seconds at 37°C and pH 7.4, it is considered an ultrafast NO donor.[5][7]

The decomposition pathway can be visualized as follows:



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PROLI NONOate decomposition pathway.

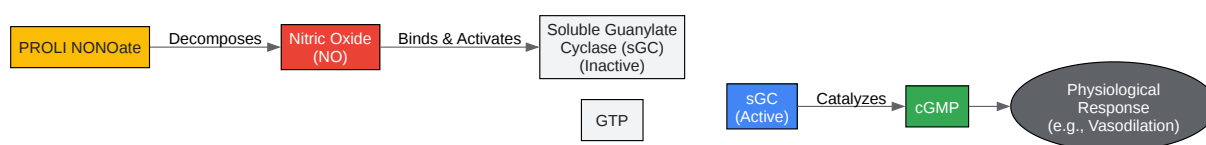
Signaling and Biological Effects

The nitric oxide released from **PROLI NONOate** is a critical signaling molecule involved in numerous physiological and pathophysiological processes.[8] Its mechanisms of action are diverse and include:

- Vasodilation: Activation of soluble guanylate cyclase (sGC) in vascular smooth muscle cells, leading to relaxation.[7]
- Anti-thrombotic Effects: Inhibition of platelet adherence and aggregation.[8]

- Modulation of Cell Proliferation: Prevention of vascular smooth muscle cell (VSMC) proliferation and migration, which is a key factor in neointimal hyperplasia following vascular injury.[8]
- Antimicrobial Activity: Generation of reactive nitrogen species that can cause oxidative and nitrosative damage to bacteria, leading to biofilm dispersal.[9][10]
- Post-Translational Modification: NO can directly modify proteins through S-nitrosation, affecting protein function and signaling cascades independent of the canonical cGMP pathway.[8]

A common biological pathway initiated by NO is the sGC-cGMP pathway, which mediates vasodilation.



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Canonical nitric oxide signaling pathway.

Experimental Protocols & Methodologies

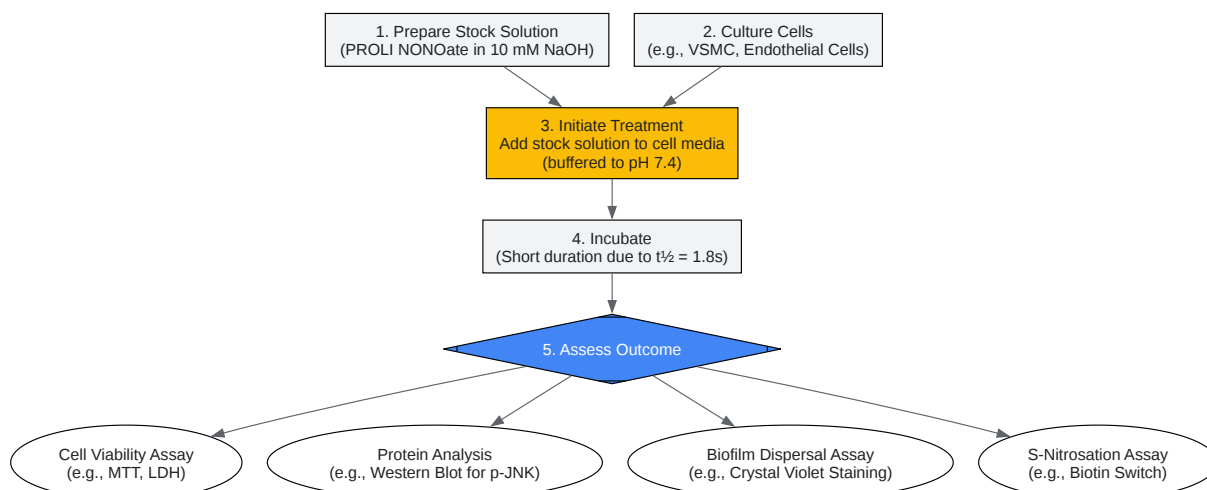
Due to its sensitivity to moisture and air, **PROLI NONOate** requires careful handling.[6]

- Storage: For long-term stability (≥ 1 year), the crystalline solid should be stored sealed under nitrogen at -80°C .[6]
- Stock Solution Preparation: **PROLI NONOate** is stable in alkaline solutions. A stock solution can be prepared by dissolving the compound in 0.01 M NaOH. This alkaline stock is stable for up to 24 hours at 0°C .[6]

- **Initiating NO Release:** To begin the experiment, an aliquot of the alkaline stock solution is added to an excess of buffer at the desired experimental pH (e.g., pH 7.0-7.4). This initiates the rapid, first-order decomposition and release of NO.[6]

The concentration of a **PROLI NONOate** solution can be verified using UV-Vis spectrophotometry. The intact molecule has a characteristic UV absorbance maximum at 252 nm, with a molar extinction coefficient (ϵ) of $8,400 \text{ M}^{-1} \text{ cm}^{-1}$. [6] This allows for precise concentration determination of the stock solution before initiating NO release.

The following workflow is a generalized procedure for studying the effects of **PROLI NONOate** on cultured cells.



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Generalized workflow for in vitro experiments.

This guide serves as a foundational document for professionals working with **PROLI NONOate**. Its rapid and predictable release of nitric oxide makes it an invaluable tool for investigating the multifaceted roles of NO in biology and medicine.

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